Technical Guide: Spectroscopic Validation of Ethyl 5-methylthiazole-2-carboxylate

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Compound of Interest	
Compound Name:	*Ethyl 5-methylthiazole-2-carboxylate*
CAS No.:	*58334-08-0*
Cat. No.:	*B1603091*

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Executive Summary & Compound Profile

In the high-stakes arena of heterocyclic drug discovery, the thiazole core is ubiquitous, serving as a pharmacophore in agents ranging from antineoplastics to antibiotics.[1] **Ethyl 5-methylthiazole-2-carboxylate** (CAS: 58334-08-0) represents a critical scaffold where the ester functionality at the C2 position provides a unique electrophilic handle, distinct from the more common Hantzsch-derived 4- or 5-carboxylates.

This guide moves beyond simple peak listing. It provides a comparative spectroscopic framework to distinguish this specific regioisomer from its structural analogs and precursors, ensuring the integrity of your synthetic intermediates.[1]

Structural Context[2][3][4][5][6][7][8][9]

- Target: **Ethyl 5-methylthiazole-2-carboxylate**[2][3][4]
- Key Feature: Ester group conjugated directly to the C=N bond at the 2-position.

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- Molecular Formula: C

  H

  NO

  S

- Molecular Weight: 171.22 g/mol [3]

The Spectroscopic Fingerprint: Diagnostic Peaks

The infrared spectrum of **ethyl 5-methylthiazole-2-carboxylate** is defined by the interplay between the electron-deficient thiazole ring and the ester carbonyl. The following assignments are grounded in vibrational analysis of 2-substituted thiazoles.

Table 1: Critical IR Bands & Assignments

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Functional Group	Frequency Region (cm)	Intensity	Mechanistic Assignment
Ester C=O	1715 – 1735	Strong	Diagnostic: Carbonyl stretch.[5] The C2-attachment places the carbonyl in conjugation with the imine (C=N) bond, typically lowering the frequency slightly compared to non-conjugated esters, though inductive effects from N and S maintain it above 1710 cm .[1]
Thiazole Ring (C=N)	1500 – 1540	Med-Strong	Ring stretching vibration. This band is sensitive to substitution at the 2-position.
C-O-C Stretch	1200 – 1260	Strong	Asymmetric ester stretching. Crucial for confirming the ester linkage integrity.
Aromatic C-H	3050 – 3100	Weak	C4-H stretch. Note: The C2 and C5 positions are substituted, leaving only the C4 proton as the source of this signal.[1]

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Aliphatic C-H	2900 – 2990	Medium	C-H stretches from the ethyl group (-CH CH) and the 5-methyl substituent.
Ring Deformation	720 – 770	Medium	Out-of-plane bending, characteristic of the 2,5-disubstituted thiazole pattern.

> *Expert Insight: The absence of a band around 3200–3400 cm*
>
> is a primary quality check. A broad peak here indicates hydrolysis to the carboxylic acid or contamination with starting amine precursors (if synthesized via cyclization).

Comparative Analysis: Distinguishing Alternatives

The true value of IR spectroscopy lies in differentiation. Below is a comparative logic framework to distinguish the target from its most likely impurities and isomers.

Scenario A: Target vs. Regioisomer (Ethyl 4-methylthiazole-5-carboxylate)

The most common confusion arises with the Hantzsch synthesis product (5-ester).

- Target (2-Ester): The carbonyl is conjugated with the C=N bond.
- Alternative (5-Ester): The carbonyl is conjugated with the C4=C5 double bond.
- Differentiation:

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- C=O Shift: The 5-ester typically absorbs at a slightly higher frequency (1735–1750 cm

) due to the cross-conjugation differences and the electron density at C5.

- Fingerprint Region: The substitution pattern (2,5- vs 2,4-) alters the ring breathing modes in the 800–1000 cm

  region.

Scenario B: Target vs. Precursor (5-Methylthiazole)

If synthesizing via lithiation of 5-methylthiazole followed by trapping with ethyl chloroformate:

- Precursor Signal: 5-Methylthiazole has a sharp, diagnostic C2-H stretch around 3050–3080 cm

  .

- Validation: Successful carboxylation is confirmed by the complete disappearance of the C2-H stretch and the appearance of the strong Ester C=O band at ~1725 cm

  .

Scenario C: Target vs. Hydrolysis Product (Acid Form)

- Impurity: 5-methylthiazole-2-carboxylic acid.[3]

- Validation: Look for the "OH trough"—a very broad, jagged absorption from 2500–3300 cm

  (O-H stretch of carboxylic acid dimer) and a shift of the C=O to ~1680–1700 cm

  .

Visualized Workflows

Diagram 1: Synthesis Monitoring Logic

This flowchart illustrates the decision-making process for monitoring the reaction progress using IR markers.

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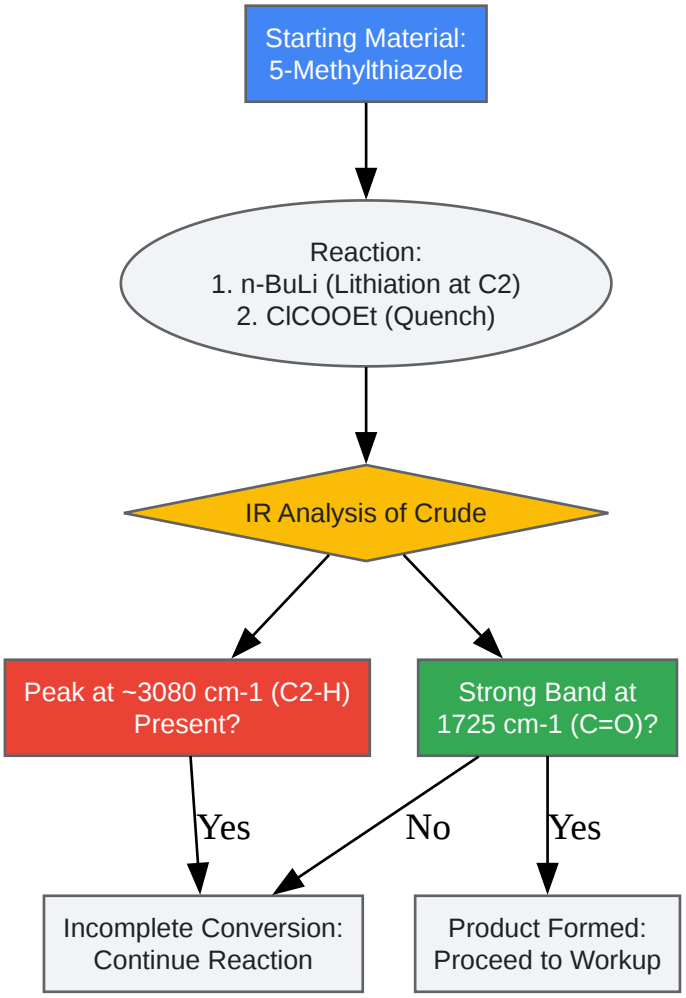

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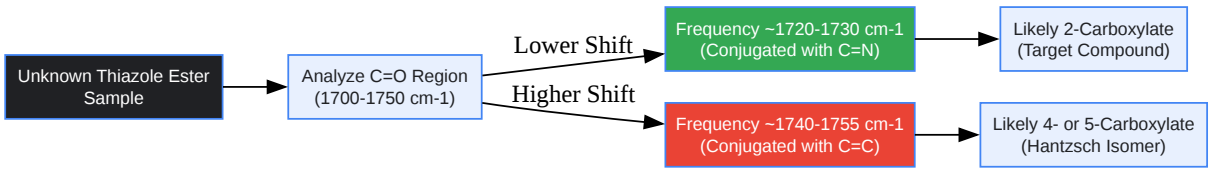
Caption: Logic flow for monitoring the lithiation-esterification sequence using diagnostic IR markers.

Diagram 2: Isomer Differentiation Tree

A systematic approach to identifying the correct regioisomer.



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Caption: Decision tree for distinguishing 2-carboxylates from 4/5-carboxylates based on carbonyl shift.

Experimental Protocol: High-Fidelity Acquisition

To ensure data integrity suitable for publication or regulatory submission, follow this optimized protocol.

Equipment & Parameters

- Instrument: FTIR Spectrometer (e.g., Bruker, Thermo Nicolet).[1][6][7]
- Mode: Attenuated Total Reflectance (ATR) with Diamond Crystal is preferred for neat solids/oils.
- Resolution: 4 cm

  (Standard) or 2 cm

  (High Res for fingerprinting).
- Scans: Minimum 32 scans to improve Signal-to-Noise (S/N) ratio.

Step-by-Step Methodology

- Background Correction: Collect a background spectrum of the clean crystal/air before every sample to account for atmospheric CO

  (2350 cm

) and H

  O.
- Sample Prep:
  - Solid: Place ~2-5 mg of **ethyl 5-methylthiazole-2-carboxylate** directly on the crystal. Apply high pressure using the anvil to ensure intimate contact.

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- Oil: If the product is an oil (common for ethyl esters), place a drop to cover the crystal active area.[1]

- Acquisition: Run the scan.
- Post-Processing: Apply "Atmospheric Correction" if jagged lines appear in the 3600–3800 cm

  (water) or 2300–2400 cm

  (CO

) regions.
- Validation: Verify the baseline is flat. If the ester peak (1725 cm

) is "chopped" or flat-topped, the detector is saturated; repeat with less sample or fewer scans.

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